

1-Chloro-2-methylpropane chemical and physical properties

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Compound of Interest

Compound Name: 1-Chloro-2-methylpropane

Cat. No.: B167039

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An In-depth Technical Guide to 1-Chloro-2-methylpropane

Introduction

1-Chloro-2-methylpropane, also commonly known as isobutyl chloride, is a halogenated organic compound with the chemical formula C_4H_9Cl .^{[1][2]} It is a clear, colorless, and volatile liquid at room temperature.^{[3][4]} This compound serves as a crucial intermediate in organic synthesis, particularly in the production of amines and other derivatives for the pharmaceutical, agrochemical, and rubber industries.^[1] Its utility also extends to its role as a solvent in various chemical processes.^{[1][5]} This document provides a comprehensive overview of the chemical and physical properties of **1-chloro-2-methylpropane**, along with experimental protocols for their determination and relevant safety information.

Chemical and Physical Properties

The fundamental properties of **1-chloro-2-methylpropane** are summarized in the tables below. These properties are critical for its handling, storage, and application in research and industrial settings.

Table 1: General and Chemical Properties

Property	Value	References
IUPAC Name	1-Chloro-2-methylpropane	[6]
Synonyms	Isobutyl chloride, Propane, 1-chloro-2-methyl-	[7]
CAS Number	513-36-0	[7][8]
Molecular Formula	C4H9Cl	[1][2][6][8]
Molecular Weight	92.57 g/mol	[6][8][9]
Chemical Structure	(CH ₃) ₂ CHCH ₂ Cl	[8]
Reactivity	Incompatible with strong oxidizing agents.[7][10] Reacts with lithium to form isobutyllithium.[10][11] It is prone to solvolysis reactions when dissolved in polar solvents.[3][4]	
Hazardous Decomposition	Upon combustion or thermal decomposition, it may release toxic fumes such as carbon monoxide, carbon dioxide, and hydrogen chloride.[7]	

Table 2: Physical Properties

Property	Value	References
Appearance	Clear, colorless liquid	[2] [3] [7] [11]
Odor	Strong	[7]
Melting Point	-131 °C	[2] [7] [8] [11]
Boiling Point	68-69 °C (at 760 mmHg)	[1] [2] [3] [7] [8] [11]
Density	0.883 g/mL at 25 °C	[2] [8] [11]
Vapor Pressure	120 mmHg at 20 °C	[7]
Vapor Density	3.19 (Air = 1)	[7]
Refractive Index (n _{20/D})	1.398	[2] [8] [11]
Solubility	Insoluble in water (28 mg/L at 20 °C). [2] [7] [8] [9] Miscible with alcohol and diethyl ether. [2] [8] [9] [10]	
Dipole Moment	2.00 D	[12]

Table 3: Safety and Flammability Data

Property	Value	References
GHS Pictogram	GHS02 (Flammable)	[8]
Signal Word	Danger	[7][8]
Hazard Statement	H225: Highly flammable liquid and vapor	[8][13]
Flash Point	-7 °C (19.4 °F) (method not specified) / -19.39 °C (-2.9 °F) (closed cup)	[7][8]
Autoignition Temperature	395 °C (743 °F)	[7]
Flammability Limits	Lower: 2.00%, Upper: 8.80%	[7]
Storage Temperature	2-8°C recommended	[3][8]

Table 4: Spectroscopic Data

Spectroscopy Type	Key Features	References
Infrared (IR)	C-H stretching: ~2880-3080 cm ⁻¹ ; C-C-C skeletal vibrations: ~1140-1175 cm ⁻¹ and 840-790 cm ⁻¹ ; C-Cl stretching: ~580-780 cm ⁻¹	[14]
Proton NMR (¹ H NMR)	Shows 3 distinct proton environments with an integrated signal ratio of 6:2:1.	[15]
Mass Spectrometry (MS)	Exhibits molecular ion peaks (M ⁺) at m/z 92 and 94 (due to ³⁵ Cl and ³⁷ Cl isotopes). The base ion peak is observed at m/z 43.	[16]

Experimental Protocols

Detailed methodologies for determining key physical properties of **1-chloro-2-methylpropane** are provided below. These protocols are based on standard laboratory techniques.

Protocol 1: Determination of Boiling Point (Thiele Tube Method)

This method determines the boiling point of a liquid using a small sample size.^{[17][18]}

Apparatus:

- Thiele tube
- Thermometer (-10 to 110 °C)
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or thread
- Heat source (Bunsen burner or heating mantle)
- Mineral oil

Procedure:

- Fill the Thiele tube with mineral oil to a level just above the top of the side arm.
- Add approximately 0.5 mL of **1-chloro-2-methylpropane** to the small test tube.
- Place the capillary tube, sealed end up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band, ensuring the bottom of the tube is level with the thermometer bulb.
- Insert the thermometer and attached tube into the Thiele tube, ensuring the sample is immersed in the oil bath. The rubber band should remain above the oil level.

- Gently heat the side arm of the Thiele tube with a heat source. Convection currents will ensure uniform temperature distribution.[18]
- As the temperature rises, a slow stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed. This indicates the temperature is just above the boiling point.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid is just drawn back into the capillary tube.[18] Record this temperature.

Protocol 2: Determination of Density

This protocol outlines the measurement of density using a graduated cylinder and an electronic balance.[19][20]

Apparatus:

- 10 mL or 25 mL graduated cylinder
- Electronic balance (readable to at least 0.01 g)
- Pasteur pipette

Procedure:

- Ensure the graduated cylinder is clean and completely dry.
- Place the empty graduated cylinder on the electronic balance and tare the mass to zero. If taring is not possible, record the mass of the empty cylinder.
- Carefully add a specific volume of **1-chloro-2-methylpropane** (e.g., 10.0 mL) to the graduated cylinder. Use a Pasteur pipette for precise volume adjustment, ensuring the bottom of the meniscus is on the volume mark.

- Record the mass of the graduated cylinder containing the liquid.
- If the balance was not tared, calculate the mass of the liquid by subtracting the mass of the empty cylinder from the total mass.
- Calculate the density using the formula: $\text{Density (g/mL)} = \text{Mass (g)} / \text{Volume (mL)}$.
- The procedure can be repeated with different volumes to ensure accuracy.[\[20\]](#)

Protocol 3: Determination of Solubility/Miscibility

This protocol determines the solubility of **1-chloro-2-methylpropane** in various solvents.[\[21\]](#)
[\[22\]](#)

Apparatus:

- Several small test tubes
- Test tube rack
- Graduated pipettes or cylinders
- Vortex mixer or spatula for stirring

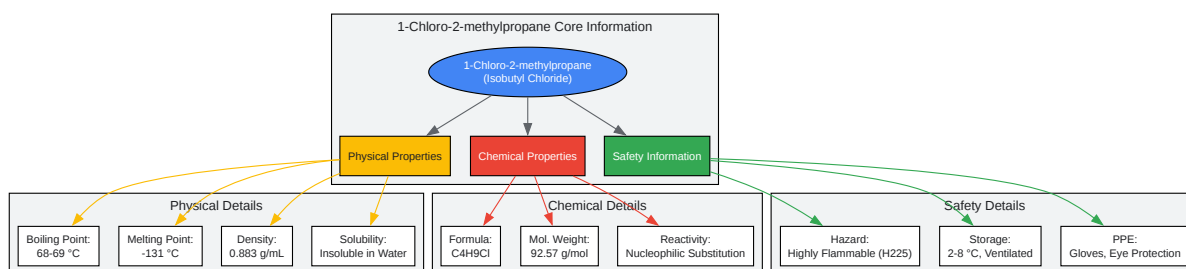
Procedure:

- Label a series of test tubes with the names of the solvents to be tested (e.g., Water, Ethanol, Diethyl Ether).
- Add 2 mL of a chosen solvent to the corresponding test tube.
- Add approximately 0.5 mL of **1-chloro-2-methylpropane** to the same test tube.
- Vigorously shake the test tube or stir the mixture with a spatula for 60 seconds.[\[21\]](#)
- Allow the mixture to stand and observe the result.
 - Soluble/Miscible: The mixture forms a single, clear, homogeneous phase.

- Insoluble/Immiscible: The mixture forms two distinct layers or appears cloudy/emulsified. [\[21\]](#)
- Record the observations for each solvent.

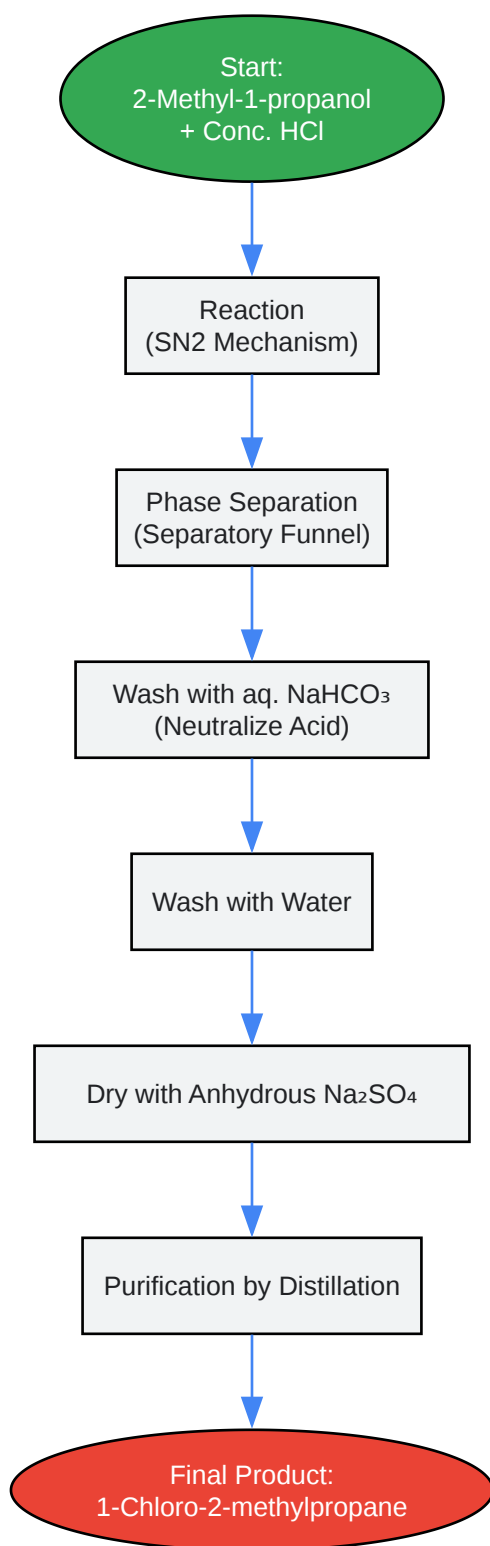
Visualizations

The following diagrams, generated using the DOT language, illustrate key relationships and workflows relevant to **1-chloro-2-methylpropane**.



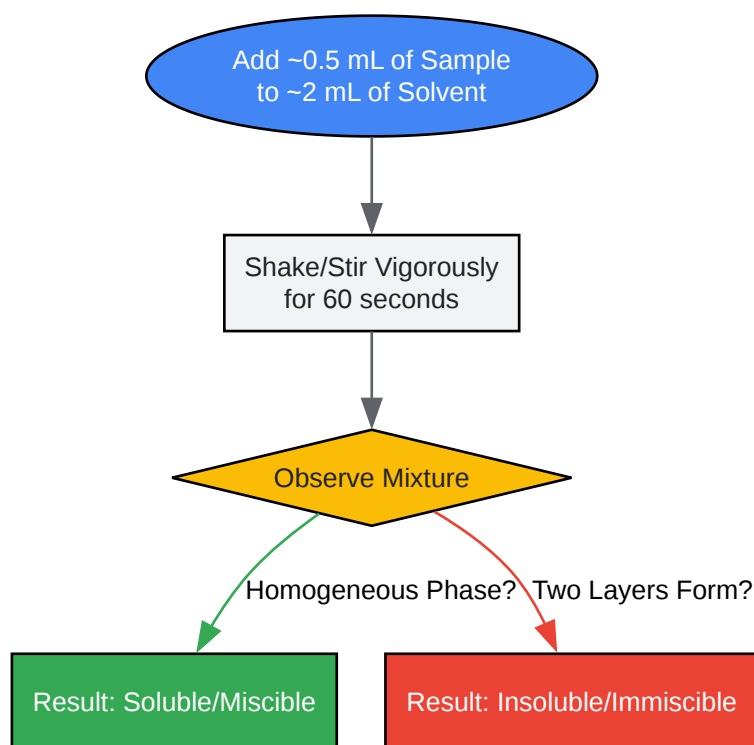
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Caption: Overview of **1-Chloro-2-methylpropane** properties.



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Caption: Synthesis workflow for **1-Chloro-2-methylpropane**.



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Caption: Experimental workflow for solubility determination.

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